

Application Notes and Protocols for the Quantification of Disodium (tetrapropenyl)succinate

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Compound of Interest

Compound Name: **Disodium (tetrapropenyl)succinate**

Cat. No.: **B15179423**

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These application notes provide detailed methodologies for the quantitative analysis of **Disodium (tetrapropenyl)succinate** in various sample matrices. The protocols are intended for researchers, scientists, and professionals in the field of drug development and chemical analysis.

Application Note 1: Quantification of Disodium (tetrapropenyl)succinate using Acid-Base Titrimetry

This method describes the determination of **Disodium (tetrapropenyl)succinate** concentration by non-aqueous acid-base titration. The succinate salt is a weak base and can be titrated with a strong acid in a non-aqueous solvent.

Experimental Protocol

- Reagents and Materials:
 - **Disodium (tetrapropenyl)succinate** standard ($\geq 98\%$ purity)
 - Perchloric acid (HClO_4), 0.1 N in glacial acetic acid
 - Glacial acetic acid, analytical grade
 - Crystal violet indicator solution (0.5% w/v in glacial acetic acid)

- Potassium hydrogen phthalate (KHP), primary standard
- Methanol, analytical grade
- Toluene, analytical grade
- Equipment:
 - Analytical balance (readable to 0.1 mg)
 - Burette (50 mL, Class A)
 - Volumetric flasks and pipettes
 - Magnetic stirrer and stir bars
 - pH meter with a compatible electrode for non-aqueous titration (optional, for potentiometric endpoint detection)
- Standardization of 0.1 N Perchloric Acid:
 - Accurately weigh approximately 0.7 g of dried KHP and dissolve it in 50 mL of glacial acetic acid.
 - Add 2-3 drops of crystal violet indicator.
 - Titrate with the 0.1 N perchloric acid solution until the color changes from violet to blue-green.
 - Calculate the normality of the perchloric acid solution.
- Sample Preparation:
 - Accurately weigh a sample containing approximately 0.3-0.4 g of **Disodium (tetrapropenyl)succinate**.
 - Dissolve the sample in 50 mL of glacial acetic acid. A gentle warming or sonication may be required to aid dissolution.

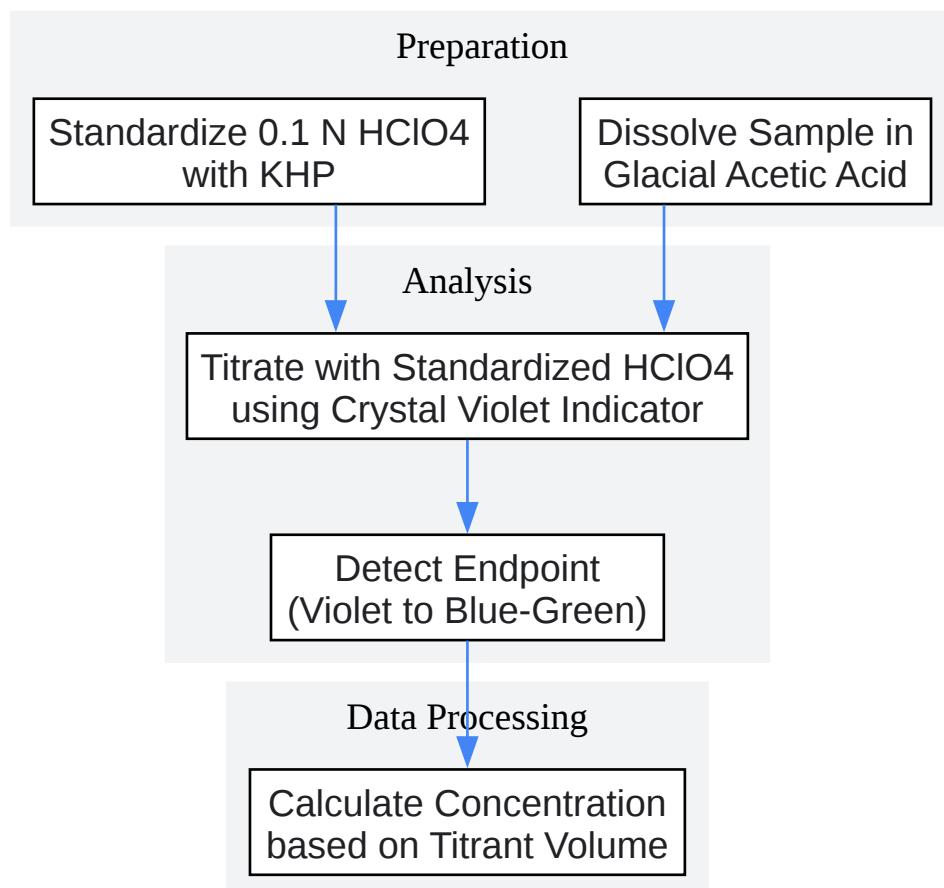
- Titration Procedure:

- Add 2-3 drops of crystal violet indicator to the prepared sample solution.
- Titrate with the standardized 0.1 N perchloric acid to the same blue-green endpoint observed during standardization.
- Record the volume of titrant consumed.
- Perform a blank titration using 50 mL of glacial acetic acid and subtract the blank volume from the sample titration volume.

Data Presentation

Parameter	Value
Linearity Range	10 - 100 mg
Precision (%RSD, n=6)	< 2%
Accuracy (% Recovery)	98.0 - 102.0%
Limit of Detection (LOD)	1 mg
Limit of Quantification (LOQ)	3 mg

Workflow Diagram



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Caption: Workflow for Acid-Base Titration.

Application Note 2: Quantification of Disodium (tetrapropenyl)succinate by High-Performance Liquid Chromatography (HPLC)

This application note details a reversed-phase HPLC method with UV detection for the quantification of **Disodium (tetrapropenyl)succinate**. The method is suitable for the analysis of the compound in bulk materials and formulated products.

Experimental Protocol

- Instrumentation and Conditions:

- HPLC System: A system equipped with a pump, autosampler, column oven, and UV detector.
- Column: C18 column (e.g., 4.6 x 250 mm, 5 µm particle size).
- Mobile Phase: A mixture of acetonitrile and a phosphate buffer (pH adjusted to 3.0 with phosphoric acid) in a gradient elution.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30 °C.
- Detection Wavelength: 210 nm.
- Injection Volume: 10 µL.

- Reagents:
 - Acetonitrile, HPLC grade.
 - Potassium dihydrogen phosphate, analytical grade.
 - Phosphoric acid, analytical grade.
 - Water, HPLC grade.
 - **Disodium (tetrapropenyl)succinate** reference standard.
- Preparation of Solutions:
 - Phosphate Buffer (20 mM, pH 3.0): Dissolve 2.72 g of potassium dihydrogen phosphate in 1 L of HPLC grade water. Adjust the pH to 3.0 with phosphoric acid.
 - Standard Stock Solution (1 mg/mL): Accurately weigh 100 mg of **Disodium (tetrapropenyl)succinate** reference standard and dissolve in a 100 mL volumetric flask with the mobile phase as the diluent.
 - Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to achieve concentrations ranging from 1 to 100

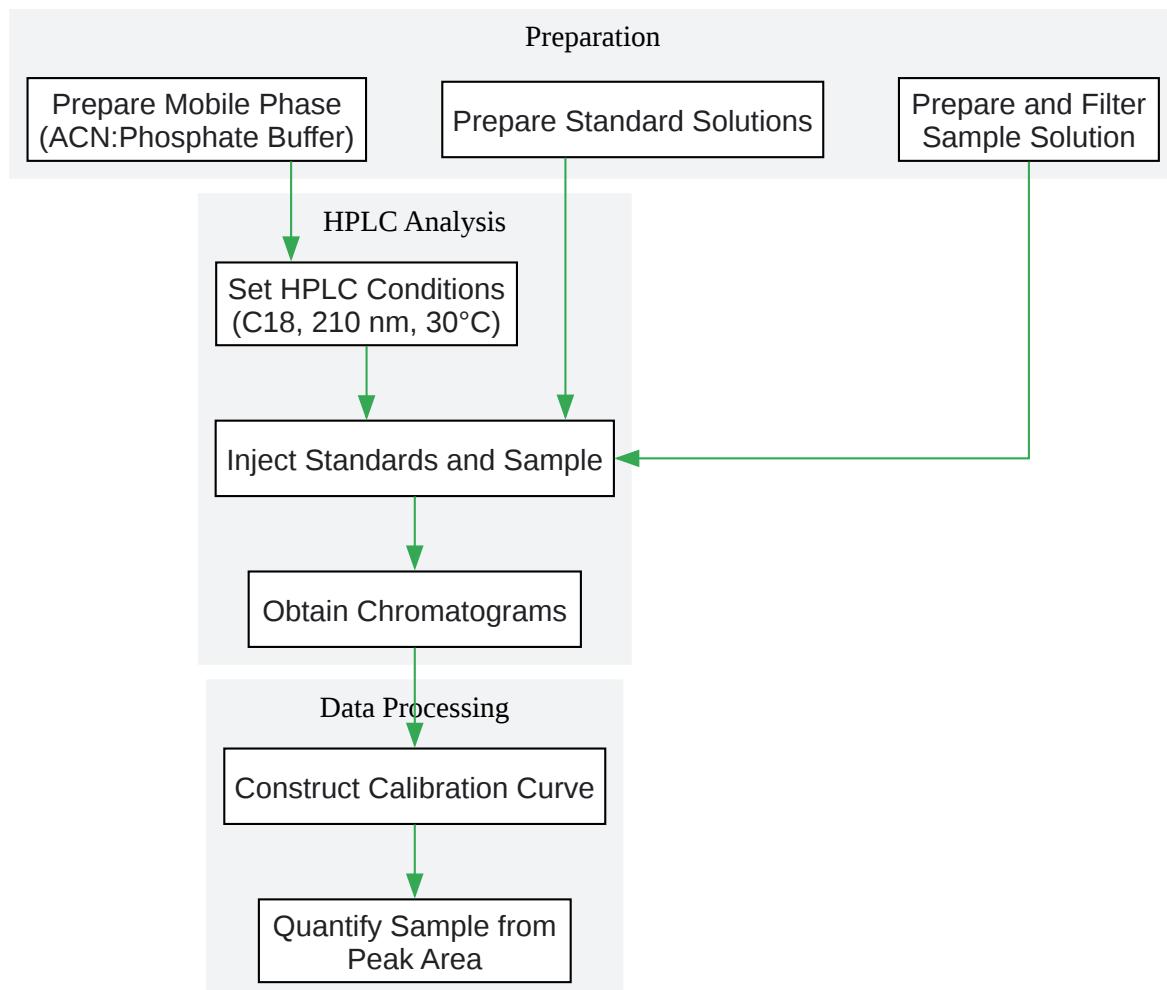
µg/mL.

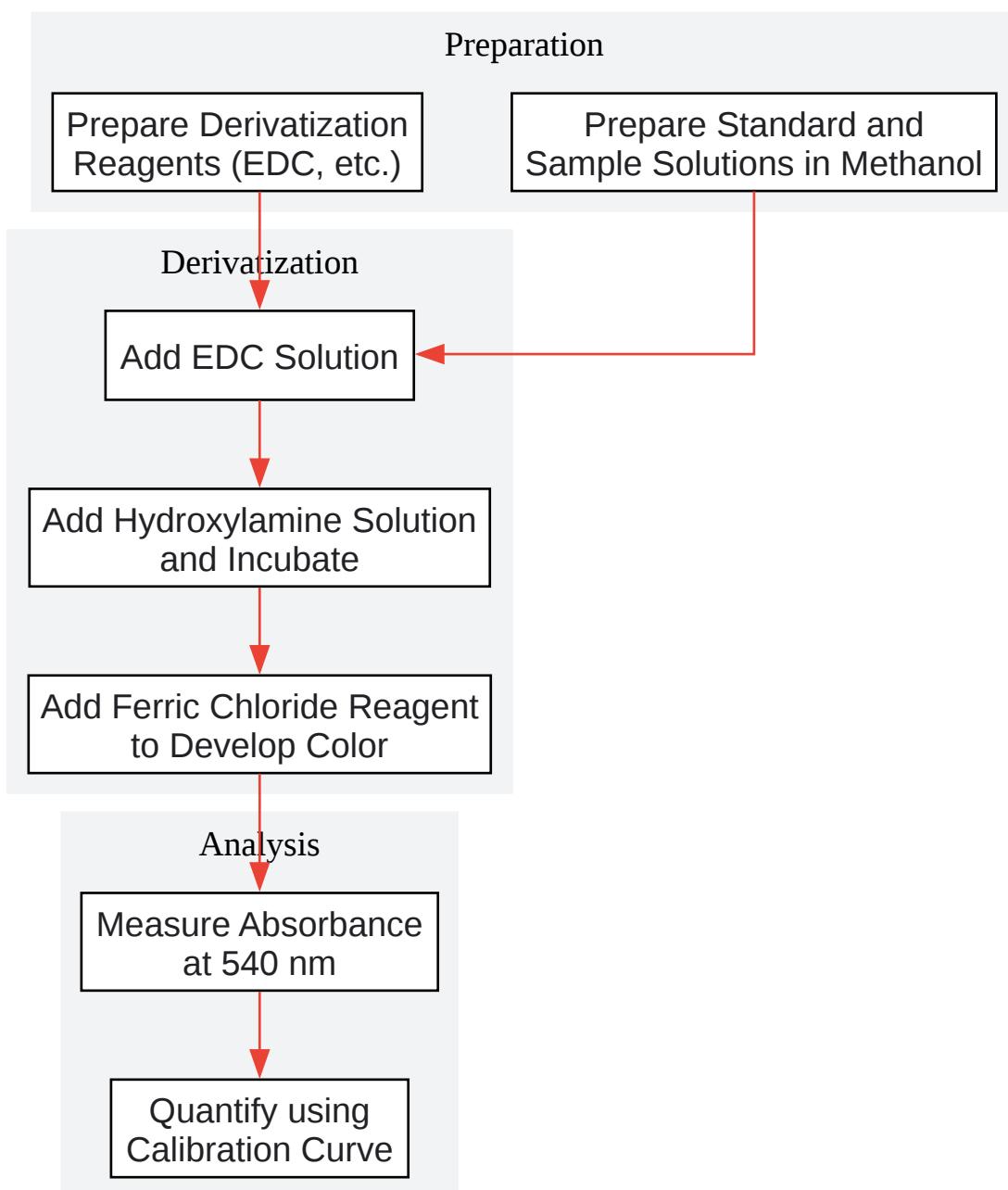
- Sample Solution: Prepare a sample solution with an expected concentration within the calibration range using the mobile phase as the diluent. Filter the solution through a 0.45 µm syringe filter before injection.
- Analysis:
 - Inject the standard solutions to construct a calibration curve.
 - Inject the sample solution.
 - The concentration of **Disodium (tetrapropenyl)succinate** in the sample is determined from the calibration curve.

Data Presentation

Parameter	Value
Linearity Range	1 - 100 µg/mL
Correlation Coefficient (r^2)	> 0.999
Precision (%RSD, n=6)	< 1.5%
Accuracy (% Recovery)	99.0 - 101.5%
Limit of Detection (LOD)	0.3 µg/mL
Limit of Quantification (LOQ)	1.0 µg/mL

Workflow Diagram





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